

# Application Notes and Protocols for the Analytical Characterization of Pigment Red 264

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## Compound of Interest

Compound Name: Pigment Red 264

Cat. No.: B1384101

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## Introduction

**Pigment Red 264** (C.I. 561300), chemically known as 3,6-bis(4-biphenyl)-2,5-dihydropyrrolo[3,4-c]pyrrole-1,4-dione, is a high-performance diketo-pyrrolo-pyrrole (DPP) pigment.<sup>[1]</sup> It is recognized for its bluish-red shade, high transparency, and exceptional fastness properties, making it suitable for demanding applications such as automotive coatings and high-end industrial paints.<sup>[2][3][4]</sup> A thorough analytical characterization of **Pigment Red 264** is crucial for quality control, formulation development, and regulatory compliance. This document provides detailed application notes and experimental protocols for the comprehensive analysis of this pigment.

## Physicochemical Properties

A summary of the key physicochemical properties of **Pigment Red 264** is presented in Table 1.

Table 1: Physicochemical Properties of **Pigment Red 264**

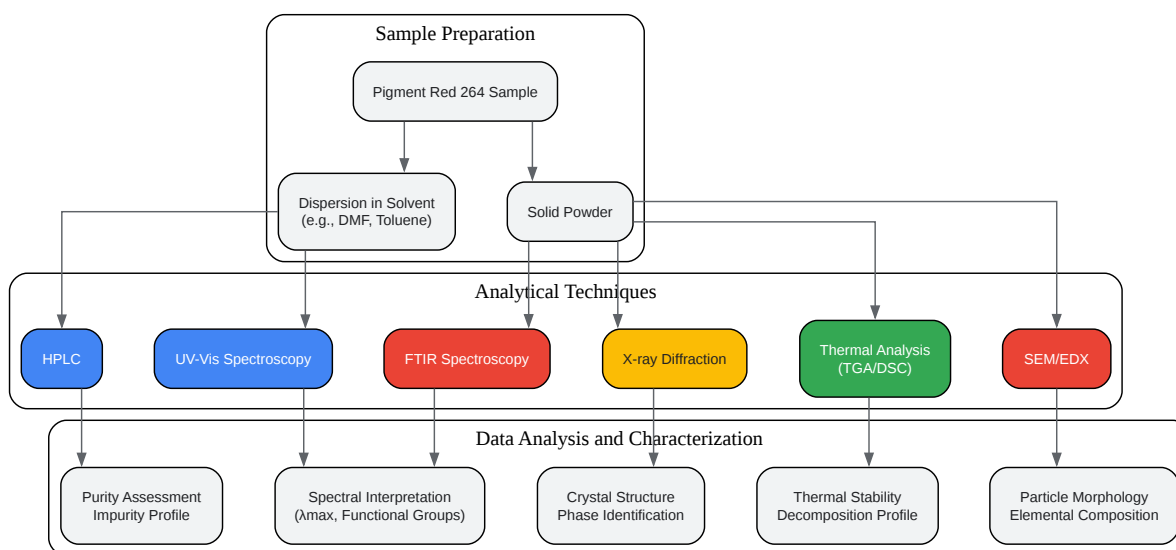
Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	[5]
Molecular Weight	440.49 g/mol	[1]
CAS Number	88949-33-1	[2]
C.I. Number	561300	[2]
Appearance	Red powder	[5]
Shade	Bluish-red	[2]
Density	1.36 - 1.38 g/cm <sup>3</sup>	[3][6]
Heat Resistance	300 - 320 °C	[6]
Light Fastness	8 (Excellent)	[6]
Oil Absorption	50 - 60 g/100g	[2][5]

## Analytical Techniques and Protocols

A multi-faceted analytical approach is required for the complete characterization of **Pigment Red 264**. The following sections detail the experimental protocols for key analytical techniques.

## Experimental Workflow

The general workflow for the analytical characterization of **Pigment Red 264** is outlined below.



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Caption: General experimental workflow for the characterization of **Pigment Red 264**.

## Spectroscopic Characterization

UV-Vis spectroscopy is employed to determine the electronic absorption properties of **Pigment Red 264**, which are responsible for its color.

- Protocol:
  - **Sample Preparation:** Prepare a dilute suspension of **Pigment Red 264** in a suitable solvent (e.g., N,N-Dimethylformamide or Toluene). Sonication may be required to achieve a fine, stable dispersion.

- Instrumentation: Use a double-beam UV-Vis spectrophotometer.
- Parameters:
  - Wavelength Range: 200 - 800 nm.
  - Scan Speed: Medium.
  - Blank: Use the same solvent as used for the sample preparation.
- Analysis: Record the absorption spectrum and determine the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ). The spectrum for a red pigment is expected to show strong absorption in the green region of the visible spectrum (approximately 495-570 nm).<sup>[7]</sup>

FTIR spectroscopy is used to identify the functional groups present in the **Pigment Red 264** molecule, providing a molecular fingerprint.

- Protocol:
  - Sample Preparation: The analysis can be performed on the solid powder using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.
  - Instrumentation: Utilize an FTIR spectrometer equipped with an ATR accessory.
  - Parameters:
    - Spectral Range: 4000 - 400  $\text{cm}^{-1}$ .
    - Resolution: 4  $\text{cm}^{-1}$ .
    - Number of Scans: 24.
  - Analysis: Identify characteristic absorption bands corresponding to the functional groups in **Pigment Red 264**.

Table 2: Expected FTIR Absorption Bands for **Pigment Red 264**

Functional Group	Expected Wavenumber (cm <sup>-1</sup> )
N-H stretching	3100 - 3300
C-H stretching (aromatic)	3000 - 3100
C=O stretching (lactam)	1650 - 1690
C=C stretching (aromatic)	1400 - 1600
C-N stretching	1200 - 1350

## Crystallographic Characterization

XRD is a powerful technique for determining the crystal structure and phase purity of **Pigment Red 264**. It has been reported that **Pigment Red 264** crystallizes in a triclinic system.[\[1\]](#)

- Protocol:
  - Sample Preparation: The sample is analyzed as a fine powder.
  - Instrumentation: Employ a powder X-ray diffractometer.
  - Parameters:
    - Radiation Source: Cu K $\alpha$  ( $\lambda = 1.5406 \text{ \AA}$ ).
    - 2 $\theta$  Range: 10° - 80°.
    - Scan Speed: 5°/min.
  - Analysis: The resulting diffraction pattern can be used to identify the crystalline phase and compare it with reference data.

## Thermal Analysis

TGA is used to evaluate the thermal stability and decomposition profile of **Pigment Red 264**.

- Protocol:

- Sample Preparation: Place a small, accurately weighed amount of the pigment powder into a TGA pan.
- Instrumentation: Use a thermogravimetric analyzer.
- Parameters:
  - Temperature Range: 30 °C to 900 °C.
  - Heating Rate: 10 °C/min.
  - Atmosphere: Air or an inert gas such as nitrogen.
- Analysis: The TGA curve shows weight loss as a function of temperature, indicating the onset of decomposition.

DSC is used to determine phase transitions, such as melting point and glass transitions.

- Protocol:
  - Sample Preparation: A small, accurately weighed amount of the pigment is sealed in a DSC pan.
  - Instrumentation: A differential scanning calorimeter.
  - Parameters:
    - Temperature Range: Typically from room temperature to above the expected melting point.
    - Heating Rate: A standard rate of 10 °C/min.
    - Atmosphere: Inert (e.g., nitrogen).
  - Analysis: The DSC thermogram will show endothermic or exothermic peaks corresponding to thermal events.

## Chromatographic Analysis

HPLC is a key technique for assessing the purity of **Pigment Red 264** and identifying any impurities. A specific method for **Pigment Red 264** may need to be developed and validated. The following is a general protocol that can be used as a starting point.

- Protocol:
  - Sample Preparation: Dissolve the pigment in a suitable solvent (e.g., DMF or a mixture of solvents) and filter through a 0.45 µm syringe filter.
  - Instrumentation: An HPLC system with a UV-Vis detector.
  - Parameters:
    - Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
    - Mobile Phase: A gradient of an organic solvent (e.g., acetonitrile or methanol) and water. The use of buffers or additives like formic acid may be necessary to improve peak shape.
    - Flow Rate: 1.0 mL/min.
    - Detection Wavelength: The  $\lambda_{\text{max}}$  determined by UV-Vis spectroscopy, or a wavelength in the visible range where the pigment absorbs strongly (e.g., 488 nm or 538 nm for red pigments).[8]
  - Analysis: The chromatogram will show a major peak for **Pigment Red 264** and smaller peaks for any impurities. The purity can be calculated based on the peak areas.

## Morphological and Elemental Analysis

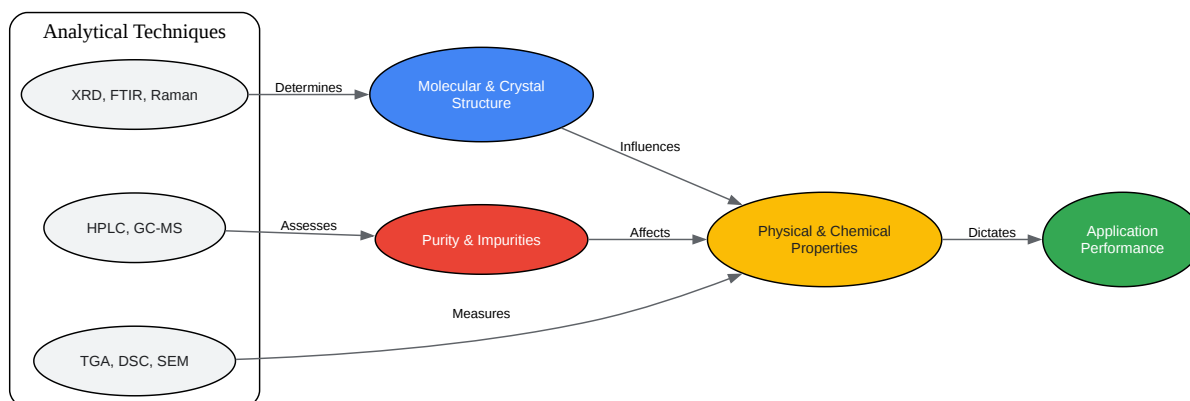
SEM provides high-resolution images of the pigment's particle morphology, while EDX allows for elemental analysis.

- Protocol:
  - Sample Preparation: Mount a small amount of the pigment powder onto an SEM stub using conductive adhesive tape. The sample may need to be sputter-coated with a conductive material (e.g., gold or carbon) to prevent charging.

- Instrumentation: A scanning electron microscope equipped with an EDX detector.
- Parameters:
  - Accelerating Voltage: Typically 10-20 kV.
  - Magnification: Varies depending on the desired level of detail.
- Analysis: SEM images will reveal the size, shape, and surface texture of the pigment particles. The EDX spectrum will provide the elemental composition of the sample.

## Logical Relationship of Analytical Techniques

The various analytical techniques are interconnected and provide a comprehensive understanding of the pigment's properties.



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Caption: Interrelationship of analytical techniques and material properties.



## Conclusion

The analytical techniques and protocols outlined in this document provide a robust framework for the comprehensive characterization of **Pigment Red 264**. By employing a combination of spectroscopic, crystallographic, thermal, chromatographic, and microscopic methods, researchers and scientists can ensure the quality, consistency, and performance of this high-performance pigment in various applications. The provided data and protocols serve as a valuable resource for quality control, research and development, and formulation optimization.

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